

# Ro 14-9578 Staphylococcus aureus inhibition

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## Compound Focus: Ro 14-9578

CAS No.: 100891-41-6

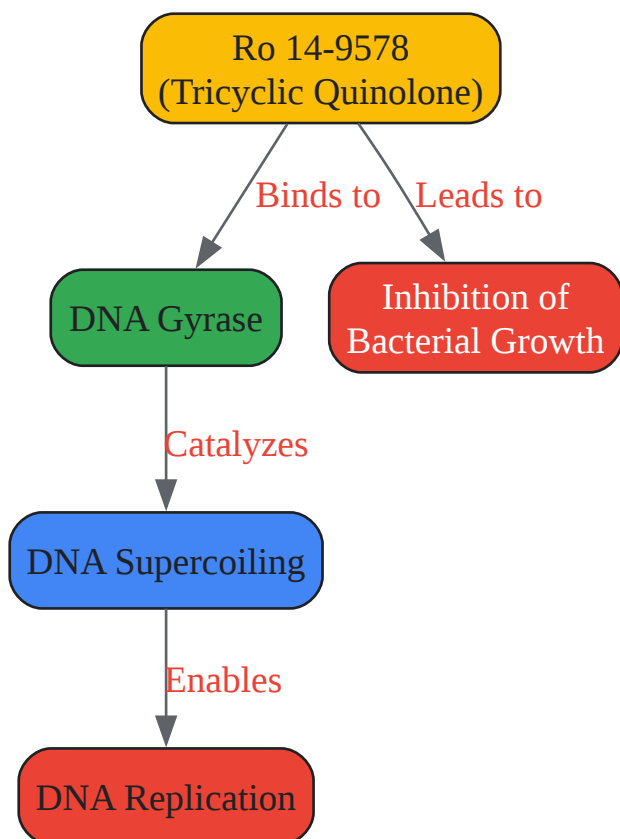
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## Mechanism of Action and Basic Properties

**Ro 14-9578** is identified as a **tricyclic quinolone antibacterial agent** [1]. Its mechanism of action is similar to classical quinolone antibiotics, targeting the bacterial enzyme **DNA gyrase**, which is essential for DNA replication [2].

The diagram below illustrates how **Ro 14-9578** inhibits DNA gyrase in *Staphylococcus aureus*.



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*Ro 14-9578* inhibits DNA gyrase, preventing DNA replication in *S. aureus*.

The basic chemical and property information for **Ro 14-9578** is summarized in the table below.

Property	Description
Molecular Formula	C <sub>16</sub> H <sub>13</sub> NO <sub>5</sub> [1]
Molecular Weight	299.28 g/mol [1]
CAS Number	100891-41-6 [1]
Product Type	Small Compound [1]
Mechanism of Action	Inhibition of DNA gyrase [2]

## Research Status and Context

The key study on **Ro 14-9578** was published in **1987**, and the compound appears to have been a research tool for understanding quinolone structure-activity relationships rather than a developed drug [2]. The available data is historically significant for demonstrating that a bicyclic core is not essential for gyrase inhibition, but does not include minimum inhibitory concentration (MIC) values specifically for *S. aureus*.

## Research Recommendations

To conduct a comprehensive and up-to-date assessment of **Ro 14-9578**, here are some suggestions:

- **Explore Broader Databases:** Search specialized scientific databases using the CAS Number (**100891-41-6**) or its name. Key resources include:
  - **PubChem:** For detailed chemical structure, properties, and bioactivity summaries.
  - **SciFinder-n** or **Reaxys:** For a more comprehensive list of scientific literature and patents.
- **Investigate Modern Analogs:** Research on quinolones and related antibacterial agents has advanced significantly. Focusing on contemporary **topoisomerase inhibitors** might yield more relevant and recent data for your work.

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## References

1. Ro 14-9578 [immunomart.com]
2. Monocyclic and tricyclic analogs of quinolones [pubmed.ncbi.nlm.nih.gov]

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